

# vapour pressure of alpha alpha dimethyl beta (dimethylamino) propiophenone hydrochloride

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**Compound Focus:** Propiophenone, alpha,alpha-dimethyl-beta-(dimethylamino)-, hydrochloride

CAS No.: 24206-69-7

Cat. No.: S14287547

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## Chemical Profile and Data of a Related Compound

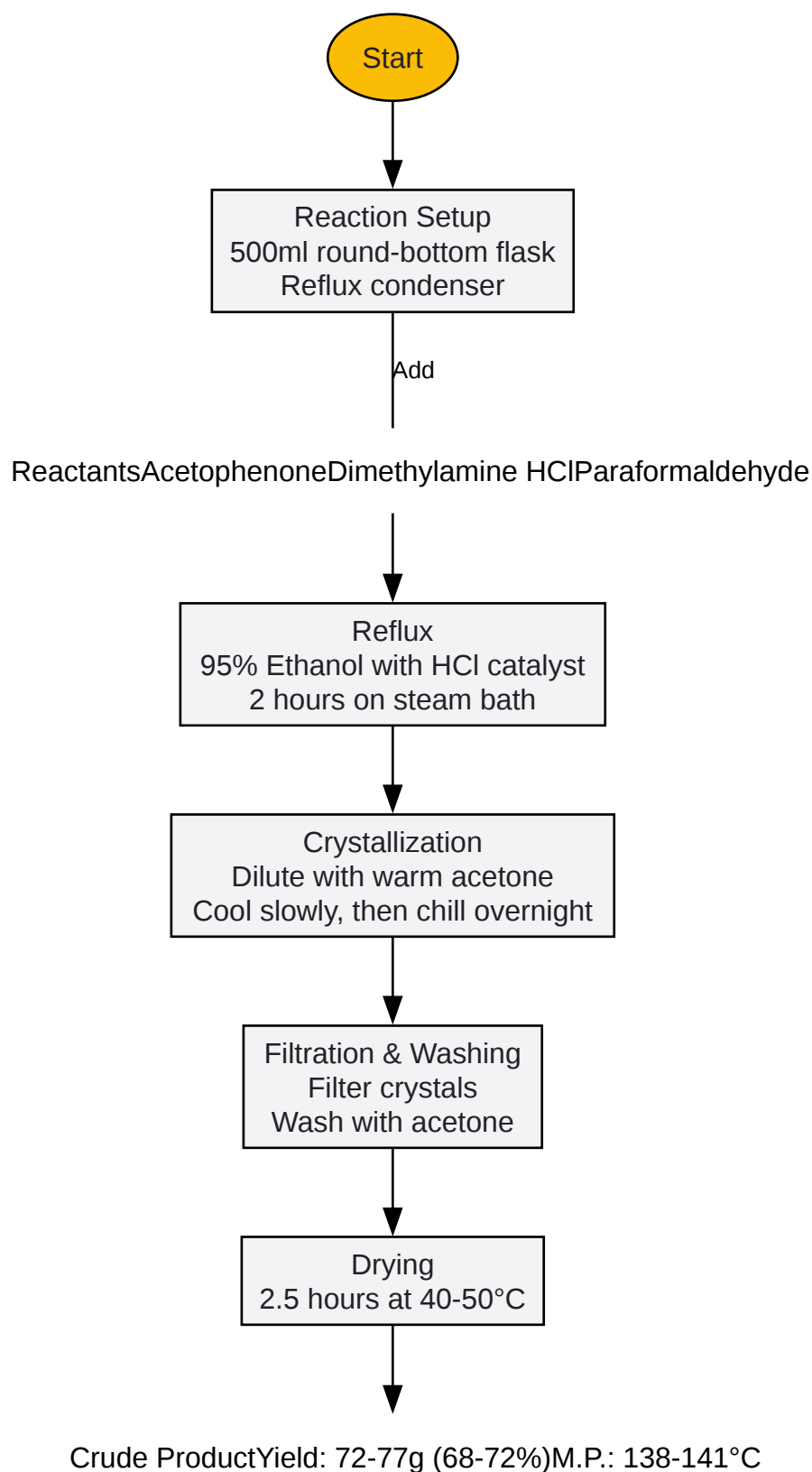
The search results do not contain vapour pressure data for the specific compound you requested. However, they provide a detailed synthetic procedure for a closely related chemical:  **$\beta$ -Dimethylaminopropiophenone hydrochloride** [1] [2].

The provided information for this related compound is summarized in the table below.

Property	Details for $\beta$ -Dimethylaminopropiophenone Hydrochloride
Chemical Names	$\beta$ -Dimethylaminopropiophenone hydrochloride; Propiophenone, $\beta$ -dimethylamino-, hydrochloride [1].
CAS Registry Number	879-72-1 [1]
Molecular Formula	C <sub>11</sub> H <sub>15</sub> NO·HCl (from component names)
Synthetic Route	Mannich reaction [1].
Reactants	Acetophenone, Dimethylamine hydrochloride, Paraformaldehyde [1] [2].

Property	Details for $\beta$ -Dimethylaminopropiophenone Hydrochloride
Solvent	95% Ethanol [1] [2].
Reaction Time	2 hours [1] [2].
Crude Yield	68-72% [1] [2].
Melting Point	Crude: 138-141°C; Purified: 155-156°C [1] [2].
Recrystallization	Dissolve in hot 95% Ethanol, add acetone slowly [1] [2].

The synthesis of the related compound involves a classic **Mannich reaction** [1]. The following workflow diagram outlines the key steps and reagents involved in this laboratory preparation.



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Diagram 1: Synthetic workflow for  $\beta$ -Dimethylaminopropiophenone hydrochloride.

## A Framework for Vapour Pressure Determination

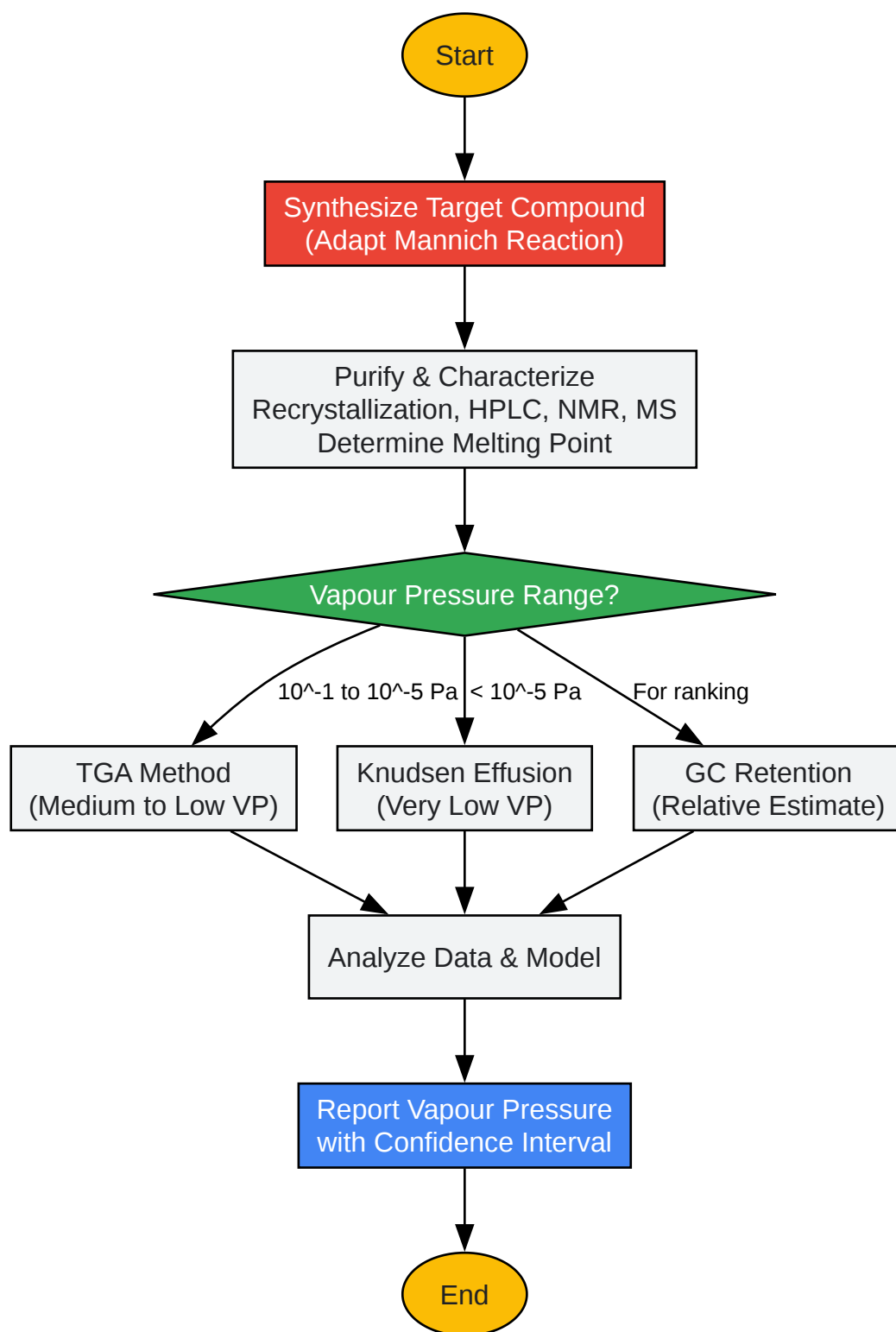
For your target compound, **alpha,alpha-dimethyl beta-(dimethylamino)propiophenone hydrochloride**, I propose a multi-method experimental approach to determine its vapour pressure, as no direct data was found.

### Recommended Experimental Methodologies

- **Thermogravimetric Analysis (TGA):** Use a method where weight loss of the sample is measured under controlled temperature and gas flow. Vapour pressure can be calculated from the rate of evaporation [3].
- **Knudsen Effusion Method:** Ideal for low vapour pressure measurements of solid pharmaceuticals. This method measures the mass of gas effusing from a cell and is suitable for early-stage drug compounds with limited solubility [3].
- **Gas Chromatography (GC) Retention Time Method:** A relative method where the compound's retention time is compared to standards with known vapour pressures. This is useful for quick comparison rather than absolute measurement [3].
- **Prediction via Group Contribution Methods:** Computational models can provide estimates, but these must be validated experimentally for reliable data.

### Step-by-Step Workflow for Measurement

The following flowchart outlines a logical pathway for characterizing and determining the vapour pressure of your compound, integrating both its synthesis and subsequent analysis.



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Diagram 2: A logical workflow for vapour pressure determination.

## Critical Data to Report

When publishing your findings, ensure you include this essential experimental data for reproducibility and reliability:

Parameter	Details to Report
Purity	Analytical method (e.g., HPLC) and percentage.
Solid-State Form	Whether it is a crystalline or amorphous solid.
Temperature Range	The minimum and maximum temperatures tested.
Experimental Uncertainty	Standard deviation or confidence interval.
Method Validation	Results from a standard reference material.

## Navigating the Data Gap

The absence of published data presents a common challenge in pharmaceutical R&D. Focusing on a well-defined experimental protocol, as outlined above, will generate the necessary primary data for your development files. The closely related compound's successful synthesis via the Mannich reaction strongly suggests a viable pathway to produce your target molecule for subsequent testing [1] [2].

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## References

1.  $\beta$ -DIMETHYLAMINOPROPIOPHENONE HYDROCHLORIDE [orgsyn.org]
2.  $\beta$ -Dimethylaminopropiophenone hydrochloride ... [lookchem.com]

3. EP0225778A1 - Improved synthesis and purification of ... [patents.google.com]

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